

An In-depth Technical Guide to the Physical Properties of Butyl Cyanoacetate

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Compound of Interest

Compound Name: Butyl cyanoacetate

Cat. No.: B1661982

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **butyl cyanoacetate** (CAS No: 5459-58-5), an important intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals.^[1] The information presented herein is intended to support research and development activities by providing key data and standardized experimental methodologies.

Core Physical and Chemical Properties

Butyl cyanoacetate is a colorless to pale yellow liquid with a mild, characteristic odor at room temperature.^[2] It is a synthetic compound produced through the esterification of cyanoacetic acid with n-butanol.^[1] The molecule features both a nitrile and an ester functional group, making it a versatile reagent in organic synthesis, particularly in Knoevenagel condensations.^[1]

The following table summarizes the key physical properties of **butyl cyanoacetate**, compiled from various sources for easy reference and comparison.

Property	Value	Notes
Molecular Formula	C ₇ H ₁₁ NO ₂	
Molecular Weight	141.17 g/mol	
Melting Point	-80 °C	[3]
Boiling Point	230.7 - 231.2 °C	At standard atmospheric pressure.[1]
115 °C	At 15 mmHg (2 kPa).[4][5]	
Density	1.001 g/mL	
0.993 g/mL	At 20 °C or 25 °C.[5]	
Refractive Index (n ²⁰ /D)	1.425 - 1.427	
Flash Point	87 - 91 °C	Closed cup.[5]
Vapor Pressure	0.1 ± 0.4 mmHg	At 25 °C (Predicted).
0.0552 mmHg	At 25 °C.	
Solubility in Water	Immiscible/Sparingly soluble	[2][4]
Solubility in Organic Solvents	Soluble/Miscible	Soluble in alcohol.[2][4]
pKa	3.06 ± 0.10	Predicted.[4]

Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for the experimental determination of the key physical properties of liquid compounds such as **butyl cyanoacetate**.

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point at a given pressure.

Apparatus:

- Small test tube (e.g., 150 mm diameter)

- Heating block or oil bath
- Hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer or temperature probe
- Clamps and stand

Procedure:

- Place approximately 0.5 mL of **butyl cyanoacetate** into the test tube along with a small magnetic stir bar.
- Position the test tube in the heating block on the hot plate stirrer and secure it with a clamp.
- Suspend the thermometer inside the test tube, ensuring the bulb is about 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle mixing and begin heating the block.
- Observe the sample for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube. This condensation forms a "reflux ring."
- Adjust the position of the thermometer so that its bulb is level with the reflux ring.
- When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.
- Record the ambient atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

This is a straightforward method for determining the density of a liquid by measuring its mass and volume.

Apparatus:

- Graduated cylinder or pycnometer (for higher accuracy)
- Analytical balance

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer and record it.
- Carefully add a known volume of **butyl cyanoacetate** to the graduated cylinder or fill the pycnometer to its calibrated volume.
- Measure the combined mass of the container and the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).^{[6][7]}
- Ensure the temperature of the liquid is recorded, as density is temperature-dependent.

A digital refractometer is commonly used for the precise measurement of the refractive index of a liquid.

Apparatus:

- Digital refractometer
- Pipette or dropper
- Cleaning solvents (e.g., ethanol, acetone) and soft tissues

Procedure:

- Calibrate the digital refractometer according to the manufacturer's instructions, typically using distilled water.
- Ensure the prism surface of the refractometer is clean and dry.

- Using a clean pipette, place a few drops of **butyl cyanoacetate** onto the prism, ensuring the surface is completely covered.
- Close the cover of the prism.
- Initiate the measurement. The instrument will automatically measure and display the refractive index.
- Record the temperature at which the measurement was taken, as the refractive index is sensitive to temperature changes.

The Pensky-Martens closed-cup method is suitable for determining the flash point of combustible liquids.[8]

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Heat source
- Stirrer
- Ignition source (e.g., gas flame or electric igniter)
- Thermometer

Procedure:

- Fill the test cup of the apparatus with **butyl cyanoacetate** to the marked level.
- Place the lid on the cup, ensuring it is properly sealed.
- Insert the thermometer into its designated port.
- Begin heating the sample at a slow, constant rate while continuously stirring.
- At regular temperature intervals, apply the ignition source to the opening in the cup lid.

- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.[\[8\]](#)
- Record this temperature as the flash point.
- It is important to also record the barometric pressure, as flash point can be affected by it, and corrections may be necessary.[\[9\]](#)

This method is used to determine the saturation solubility of a substance in a solvent at a specific temperature.

Apparatus:

- Flask with a stopper
- Shaking incubator or water bath with agitation
- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Analytical instrument for concentration measurement (e.g., GC, HPLC)

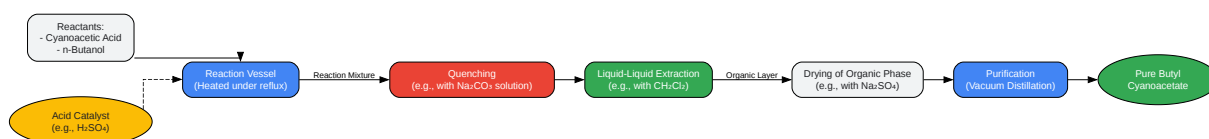
Procedure:

- Add an excess amount of **butyl cyanoacetate** to a known volume of distilled water in a flask.
- Seal the flask and place it in a shaking incubator or agitated water bath set to a constant temperature.
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.
- After equilibration, allow any undissolved material to settle.
- Carefully withdraw a sample of the aqueous phase, ensuring no undissolved droplets are included. It is often necessary to filter the sample.

- Analyze the concentration of **butyl cyanoacetate** in the aqueous sample using a suitable and calibrated analytical method.
- The determined concentration represents the solubility of **butyl cyanoacetate** in water at that specific temperature.

Experimental Workflow: Synthesis of Butyl Cyanoacetate

The industrial production of **butyl cyanoacetate** is typically achieved through the Fischer esterification of cyanoacetic acid with n-butanol, using an acid catalyst. The following diagram illustrates a general workflow for this synthesis.



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Caption: Workflow for the synthesis of **butyl cyanoacetate**.

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